

Technical Guide: Physicochemical Properties, Synthesis, and Applications of 3-(Chloromethyl)-6-methylquinoline

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Compound of Interest

Compound Name: 3-(Chloromethyl)-6-methylquinoline

Cat. No.: B15262625

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Abstract: This document provides a comprehensive technical overview of **3-(Chloromethyl)-6-methylquinoline**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. We detail its core physicochemical properties, propose a logical and robust synthetic pathway, outline methods for its analytical characterization, and discuss its potential applications as a reactive intermediate. This guide is intended for researchers, chemists, and drug development professionals seeking to understand and utilize this valuable chemical building block.

Introduction to Substituted Quinolines

The quinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic drugs with a wide spectrum of biological activities, including antimalarial, anticancer, and antimicrobial properties[1]. The functionalization of the quinoline ring at various positions allows for the fine-tuning of these activities and the development of new chemical entities. **3-(Chloromethyl)-6-methylquinoline** is a bifunctional reagent; the quinoline core provides the foundational pharmacophore, while the reactive chloromethyl group at the 3-position serves as a versatile electrophilic handle for introducing

diverse molecular fragments through nucleophilic substitution[2][3]. The methyl group at the 6-position can also influence the electronic properties and metabolic stability of the molecule. This guide focuses on the essential technical data required to synthesize and utilize this compound effectively in a research setting.

Core Physicochemical Properties

The fundamental molecular attributes of **3-(Chloromethyl)-6-methylquinoline** are summarized below. These data are critical for stoichiometric calculations, analytical characterization, and registration in chemical inventories.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₀ ClN	[4][5]
Molecular Weight	191.66 g/mol	[4]
CAS Number	1365939-64-5	[4]
Canonical SMILES	<chem>CC1=CC=C2N=CC(CCl)=CC2=C1</chem>	[4]
Monoisotopic Mass	191.05017 Da	[5]
Physical Form	Expected to be a solid at STP	General chemical principles

Proposed Synthesis and Mechanistic Rationale

While direct, high-yield synthetic routes for **3-(Chloromethyl)-6-methylquinoline** are not prominently documented in publicly available literature, a robust pathway can be designed based on well-established named reactions and functional group transformations. The proposed multi-step synthesis leverages the construction of the quinoline core followed by targeted functionalization.

Proposed Synthetic Workflow

The logical pathway involves two main stages: first, the synthesis of the 6-methylquinoline core, and second, the introduction of the chloromethyl group at the 3-position.

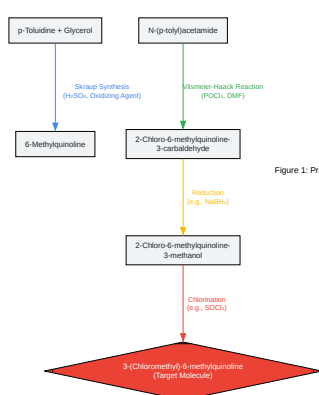


Figure 1: Proposed Synthetic Pathway for 3-(Chloromethyl)-6-methylquinoline

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This diagram outlines two potential, albeit distinct, synthetic strategies starting from different precursors. The Skraup synthesis directly forms the core, requiring subsequent C3-functionalization (not shown). The Vilsmeier-Haack route provides a pre-functionalized core for further modification to the target.

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A proposed synthetic pathway for **3-(Chloromethyl)-6-methylquinoline**.

Step-by-Step Protocol and Scientific Justification

This protocol focuses on a plausible route via an intermediate alcohol, as direct chloromethylation of 6-methylquinoline can lead to a mixture of products and is difficult to control.

Step 1: Synthesis of 2-Chloro-6-methylquinoline-3-carbaldehyde via Vilsmeier-Haack Reaction

- **Rationale:** The Vilsmeier-Haack reaction is a highly effective method for formylating electron-rich aromatic systems. Using an acetanilide derivative like p-methylacetanilide allows for the simultaneous construction and functionalization of the quinoline ring system in a one-pot procedure^[6]. Phosphorus oxychloride (POCl_3) serves as both the chlorinating agent and the activator for dimethylformamide (DMF) to form the electrophilic Vilsmeier reagent.
- **Procedure:**
 - To a cooled ($0\text{ }^{\circ}\text{C}$) solution of DMF (2.5 eq), add POCl_3 (7.0 eq) dropwise with vigorous stirring to form the Vilsmeier reagent.
 - Introduce p-methylacetanilide (1.0 eq) to the reagent.
 - After a brief period, heat the reaction mixture to $70\text{--}80\text{ }^{\circ}\text{C}$ and maintain for 6-18 hours^[6].
 - Monitor reaction completion via TLC.
 - Upon completion, carefully pour the mixture into crushed ice water to quench the reaction and precipitate the product.
 - Isolate the crude 2-chloro-6-methylquinoline-3-carbaldehyde by filtration, wash with water, and dry. Purification can be achieved by recrystallization from a suitable solvent like ethyl acetate^[6].

Step 2: Reduction of the Aldehyde to an Alcohol

- **Rationale:** The aldehyde must be reduced to a primary alcohol before it can be converted to the target chloromethyl group. Sodium borohydride (NaBH_4) is an ideal reducing agent for this transformation. It is highly selective for aldehydes and ketones, chemoselective (will not

reduce the aromatic quinoline ring or the C-Cl bond), and operates under mild conditions (typically in alcoholic solvents).

- Procedure:
 - Dissolve the aldehyde intermediate from Step 1 in a suitable solvent (e.g., methanol or ethanol).
 - Cool the solution to 0 °C in an ice bath.
 - Add NaBH₄ (1.1-1.5 eq) portion-wise, controlling any effervescence.
 - Allow the reaction to stir at room temperature for 1-3 hours until the starting material is consumed (monitored by TLC).
 - Quench the reaction by the slow addition of water or dilute acid.
 - Extract the product, 2-chloro-6-methylquinoline-3-methanol, into an organic solvent (e.g., ethyl acetate), dry the organic layer over Na₂SO₄, and concentrate in vacuo.

Step 3: Chlorination of the Alcohol

- Rationale: The final step is the conversion of the primary alcohol to the corresponding alkyl chloride. Thionyl chloride (SOCl₂) is a superior reagent for this purpose compared to agents like HCl. The reaction proceeds via a chlorosulfite ester intermediate, and the byproducts (SO₂ and HCl) are gases, which drives the reaction to completion and simplifies purification.
- Procedure:
 - Dissolve the alcohol intermediate from Step 2 in an appropriate aprotic solvent (e.g., dichloromethane or chloroform), optionally with a small amount of pyridine to neutralize the HCl byproduct.
 - Cool the solution to 0 °C.
 - Add thionyl chloride (1.1-1.2 eq) dropwise.
 - Allow the reaction to warm to room temperature and stir for several hours.

- Carefully quench the reaction with saturated sodium bicarbonate solution.
- Extract the final product, **3-(chloromethyl)-6-methylquinoline**, into an organic solvent, wash with brine, dry over Na₂SO₄, and concentrate. The final product can be purified by column chromatography.

Analytical Characterization (Self-Validating System)

To confirm the identity and purity of the synthesized **3-(Chloromethyl)-6-methylquinoline**, a suite of analytical techniques is mandatory.

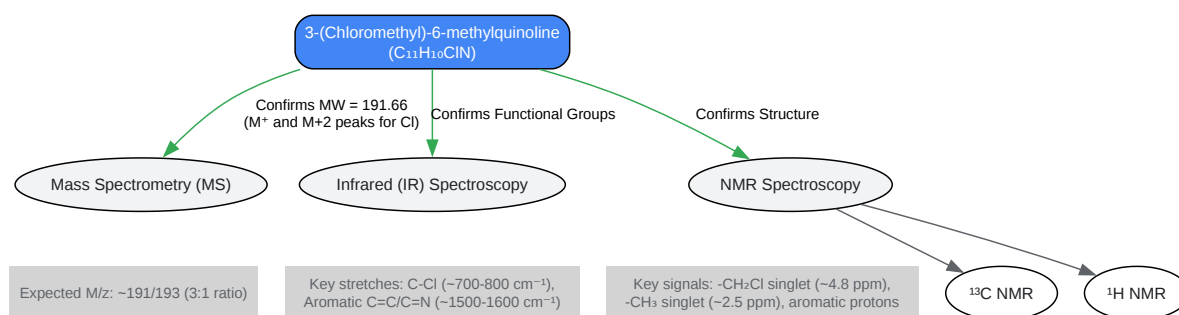


Figure 2: Analytical Workflow for Structural Verification

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Analytical workflow for structural verification.

- Mass Spectrometry (MS): The mass spectrum should display a molecular ion peak (M⁺) at m/z ≈ 191 and an isotope peak (M+2) at m/z ≈ 193, with a characteristic 3:1 intensity ratio, confirming the presence of a single chlorine atom[5].
- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show several key signals:
 - A singlet in the downfield region (~4.8 ppm) corresponding to the two protons of the chloromethyl (-CH₂Cl) group.

- A singlet around ~2.5 ppm corresponding to the three protons of the methyl (-CH₃) group[1].
- A series of multiplets in the aromatic region (7.5-8.8 ppm) corresponding to the protons on the quinoline ring.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum should show 11 distinct signals, including a peak for the chloromethyl carbon (~45 ppm), the methyl carbon (~21 ppm), and nine signals for the aromatic carbons of the quinoline core.
- Infrared (IR) Spectroscopy: The IR spectrum should feature characteristic absorption bands for aromatic C-H and C=C stretching, as well as a distinct C-Cl stretching vibration, typically in the 700-800 cm⁻¹ region.

Applications in Research and Drug Development

The primary utility of **3-(Chloromethyl)-6-methylquinoline** lies in its role as a reactive intermediate. The chloromethyl group is an excellent electrophile, highly susceptible to S_N2 reactions with a wide range of nucleophiles[2][3].

- Lead Generation in Medicinal Chemistry: Researchers can react this compound with various amines, thiols, alcohols, or carbanions to rapidly generate a library of novel quinoline derivatives for biological screening.
- Synthesis of Kinase Inhibitors: The quinoline core is present in many FDA-approved kinase inhibitors. This compound could serve as a starting point for synthesizing new analogues targeting specific oncogenic kinases.
- Development of Antimalarial Agents: Following the structural motif of chloroquine, new derivatives can be synthesized by attaching different amine-containing side chains to the chloromethyl position to explore novel antimalarial compounds[1].

The reactivity of the benzylic chloride is enhanced by the electron-withdrawing nature of the quinoline ring, making these substitution reactions efficient and high-yielding under relatively mild conditions[2].

References

- PubChemLite. (n.d.). **3-(chloromethyl)-6-methylquinoline** hydrochloride (C11H10ClN). Retrieved from PubChemLite website. [[Link](#)]
- PubChem. (n.d.). Methyl 3-chloroisoquinoline-6-carboxylate. Retrieved from PubChem website. [[Link](#)]
- Garrett, A. M. (n.d.). Synthesis of derivatives of quinoline. SciSpace. [[Link](#)]
- PubChem. (n.d.). 2-Chloro-6-methylquinoline-3-methanol. Retrieved from PubChem website. [[Link](#)]
- Organic Chemistry Portal. (n.d.). Synthesis of quinolines. Retrieved from Organic Chemistry Portal website. [[Link](#)]
- Cheméo. (n.d.). Chemical Properties of 6-Chloro-2-methylquinoline (CAS 92-46-6). Retrieved from Cheméo website. [[Link](#)]
- PubChem. (n.d.). 6-Methylquinoline. Retrieved from PubChem website. [[Link](#)]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. 7-(Chloromethyl)quinoline | 97850-40-3 | Benchchem [benchchem.com]
- 4. 1365939-64-5|3-(Chloromethyl)-6-methylquinoline|BLD Pharm [bldpharm.com]
- 5. PubChemLite - 3-(chloromethyl)-6-methylquinoline hydrochloride (C11H10ClN) [pubchemlite.lcsb.uni.lu]
- 6. benchchem.com [benchchem.com]
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